

sec-Butyl Sulfide chemical properties and structure

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Compound of Interest

Compound Name: *sec-Butyl Sulfide*

CAS No.: 626-26-6

Cat. No.: B1297857

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Technical Monograph: **sec-Butyl Sulfide** (Di-**sec-butyl Sulfide**)

Executive Summary

sec-Butyl Sulfide (CAS 626-26-6), systematically known as 2-(butan-2-ylsulfanyl)butane, is a symmetric thioether distinguished by its branched alkyl architecture.^{[1][2]} Unlike its linear isomer (n-butyl sulfide), **sec-butyl sulfide** possesses two chiral centers, creating a unique stereochemical profile comprising meso and racemic forms.^[1] This structural complexity makes it a valuable model substrate for asymmetric oxidation studies in pharmaceutical research and a critical intermediate in the synthesis of chiral sulfoxides and sulfinimines. Additionally, its potent "green/alliaceous" organoleptic profile drives its application in high-value flavor and fragrance formulations.^[1]

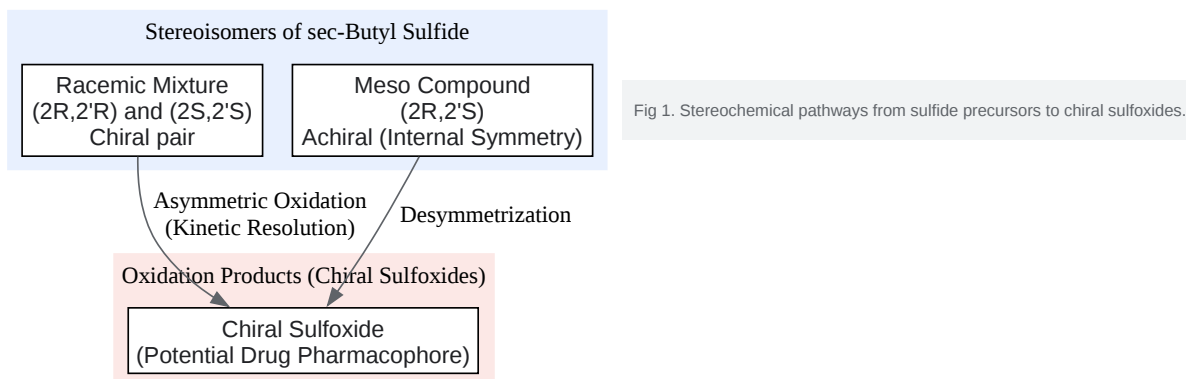
Molecular Architecture & Stereochemistry

The defining feature of **sec-butyl sulfide** is the presence of two stereogenic centers at the C2 positions of the butyl chains.^[3] This results in three distinct stereoisomers, a factor often overlooked in general chemical databases but critical for high-precision applications in drug development and catalysis.

- Chiral Centers: Carbon-2 on both butyl chains.[1]
- Stereoisomers:
 - (2R, 2'R)-di-**sec-butyl sulfide**: Chiral enantiomer.[1]
 - (2S, 2'S)-di-**sec-butyl sulfide**: Chiral enantiomer.[1]
 - (2R, 2'S)-di-**sec-butyl sulfide**: Meso compound (achiral due to internal plane of symmetry).[1]

Implication for Researchers: Commercial supplies are typically a mixture of these forms. In asymmetric synthesis, where this sulfide is oxidized to a sulfoxide (a common pharmacophore), the starting stereochemistry can significantly influence the diastereoselectivity of the product.

Visualization: Stereochemical Relationships



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Physicochemical Profile

The branched nature of the sec-butyl group lowers the boiling point relative to the n-butyl isomer due to reduced surface area for van der Waals interactions, while increasing steric

hindrance around the sulfur atom—a key parameter for modulating metal coordination.

| Property | Value | Technical Note |
|-------------------|----------------------------------|--|
| CAS Number | 626-26-6 | Distinct from n-butyl (544-40-1) and tert-butyl (107-47-1).[1] |
| Molecular Formula | C ₈ H ₁₈ S | Symmetric Thioether.[1][4][5] |
| Molecular Weight | 146.30 g/mol | Suitable for fragment-based drug design.[1] |
| Boiling Point | 165 °C | Lower than n-butyl sulfide (188 °C).[1] |
| Density | 0.839 g/mL (25 °C) | Less dense than water; phase separation is rapid.[1][3] |
| Refractive Index | n ₂₀ /D 1.450 | Used for purity verification.[1] |
| Solubility | Immiscible in water | Soluble in EtOH, Ether, Chloroform. |
| Odor Profile | Green, Alliaceous | High impact; detection threshold < 1 ppm.[3][6] |

Synthetic Pathways

For research-grade synthesis, the most robust protocol involves nucleophilic substitution under Phase Transfer Catalysis (PTC).[1] This method avoids the harsh conditions of traditional thiol alkylation and minimizes the formation of disulfide byproducts.[3]

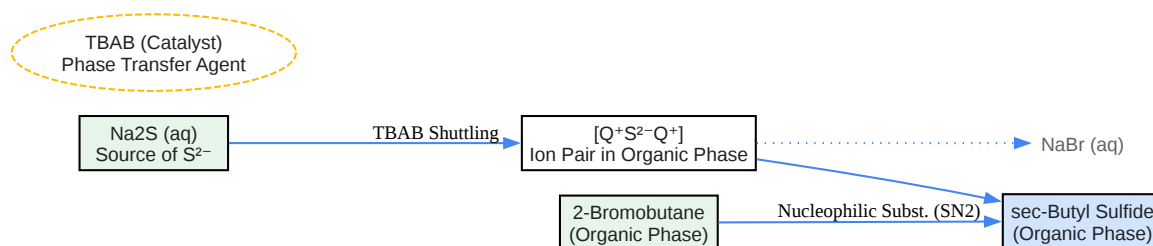
Protocol: Phase-Transfer Catalyzed Synthesis

- Reagents: Sodium Sulfide nonahydrate (Na₂S·9H₂O), 2-Bromobutane, Tetrabutylammonium bromide (TBAB - Catalyst).[1]
- Solvent System: Water / Toluene (Biphasic).[1]
- Mechanism: The TBAB catalyst shuttles the sulfide anion (S²⁻) from the aqueous phase into the organic phase, where it attacks the electrophilic carbon of 2-bromobutane.

- Yield: Typically >85% with high specificity for the thioether over the elimination product (butene), despite the secondary halide.

Visualization: Synthetic Workflow

Fig 2. Phase-transfer catalyzed synthesis of sec-butyl sulfide.



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Reactivity & Applications in Drug Development

Selective Oxidation: The Sulfoxide Gateway

In drug development, the sulfoxide moiety is a common pharmacophore (e.g., Esomeprazole). **sec-Butyl sulfide** serves as an excellent substrate for testing novel asymmetric oxidation catalysts.^[1]

- Reaction: Sulfide → Sulfoxide (chiral) → Sulfone (achiral).^[1]
- Control: Using oxidants like tert-butyl hydroperoxide (TBHP) with chiral ligands (e.g., Ti-BINOL systems) allows for the selective formation of the sulfoxide without over-oxidation to the sulfone.^[1] The steric bulk of the sec-butyl group enhances stereoselectivity compared to linear chains.^[1]

Ligand Chemistry (Pd/Pt Extraction)

The "soft" sulfur atom acts as a potent donor for soft metals like Palladium (Pd) and Platinum (Pt).[1]

- Application: **sec-Butyl sulfide** is used in liquid-liquid extraction processes to separate Pd(II) from acidic feed streams.[1] The branched alkyl groups improve solubility in hydrophobic diluents (like kerosene) while preventing the formation of insoluble polymeric complexes often seen with unbranched sulfides.[3]

Flavor & Fragrance (F&F)

While not a drug, the F&F application drives supply chain availability.

- Profile: It provides "green," "vegetative," and "meaty" notes.[6]
- Relevance: Used in masking agents for sulfur-containing API formulations.[1]

Safety & Handling (EHS)

- Flammability: Flash point is approx. 39°C (Closed Cup).[1] It is a Flammable Liquid (Category 3).[1][2]
- Odor Control: The stench is potent and pervasive. All manipulations must occur in a fume hood.[1] Glassware should be treated with bleach (hypochlorite) immediately after use to oxidize residual sulfide to the odorless sulfone/sulfate.[1][3]
- Toxicity: Causes skin and eye irritation (H315, H319).[2] Avoid inhalation (H335).[1]

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